

HPLC-based method for detecting hippuric acid from HHL cleavage.

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Compound of Interest

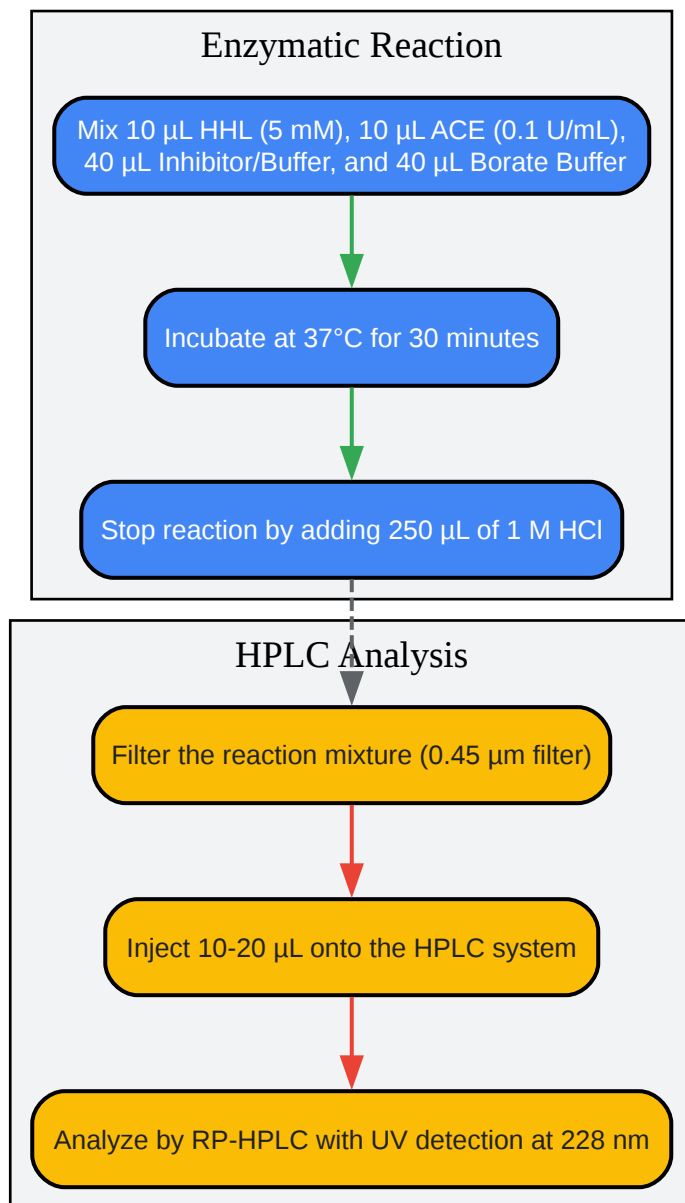
Compound Name: Hippuryl-His-Leu-OH

Cat. No.: B1329654

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Signaling Pathway: HHL Cleavage by ACE

The enzymatic reaction involves the hydrolysis of the peptide bond in HHL by ACE, releasing hippuric acid and L-histidyl-L-leucine.



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